

Applications of 3,4-Diethylhexane in Organic Synthesis: A Review of Current Understanding

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Compound of Interest

Compound Name: 3,4-Diethylhexane

Cat. No.: B099930

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Despite its classification as a chemical intermediate, detailed applications of **3,4-diethylhexane** in specific organic synthesis protocols are not extensively documented in publicly available scientific literature. Its primary roles are identified within the industrial sectors of fuels, lubricants, and as a non-polar solvent.

This application note summarizes the known properties and generalized applications of **3,4-diethylhexane** and explores its theoretical potential in organic synthesis based on the reactivity of branched alkanes. Due to a lack of specific experimental data, detailed protocols and quantitative tables for its use in synthesis cannot be provided at this time.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3,4-diethylhexane** is presented in Table 1. These properties underpin its use as a non-polar solvent and inform its behavior in chemical reactions.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₂	[1]
Molecular Weight	142.28 g/mol	[1]
Boiling Point	162 °C	[1]
Melting Point	-53.99 °C	[1]
Density	0.75 g/cm ³	[1]
Refractive Index	1.4190-1.4210	[1]
Flash Point	85.8 °C	[1]

Established Industrial Applications

The predominant industrial applications of **3,4-diethylhexane** include:

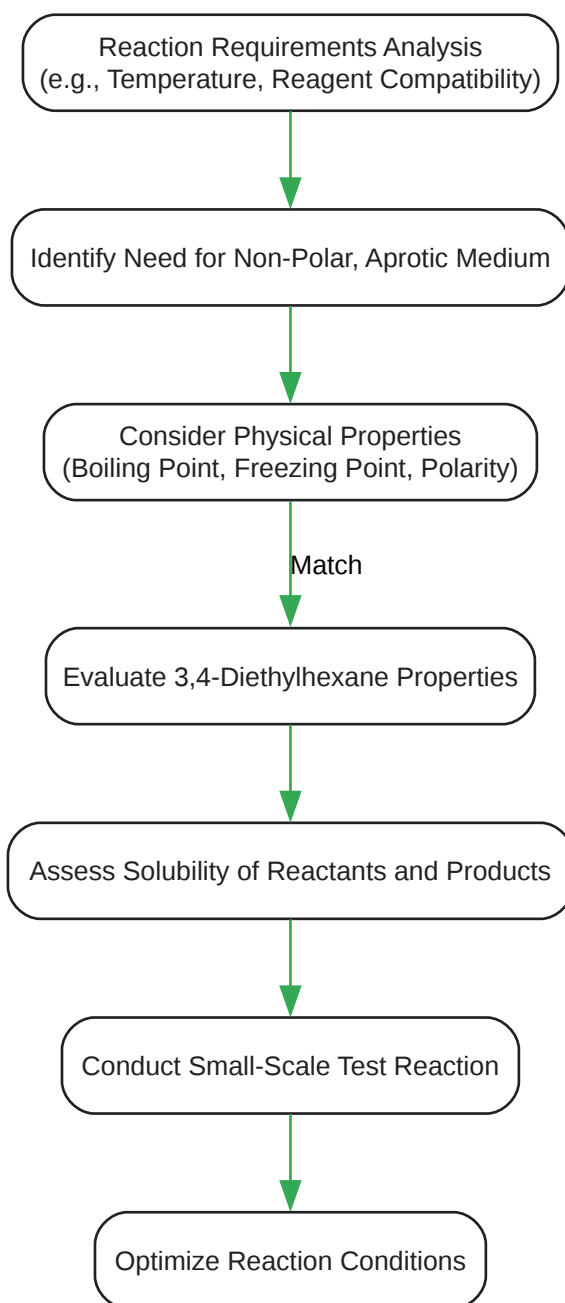
- **Fuel Component:** Utilized as a component in gasoline formulations, where its hydrocarbon nature contributes to the overall energy content.[1]
- **Lubricant Base Oil:** Its chemical stability and low volatility make it suitable as a base oil in the production of lubricants for engines and machinery.[1]
- **Solvent:** Due to its ability to dissolve a wide range of non-polar substances, it is used as a solvent in various industrial processes, including extractions and purifications.[1]
- **Polymers and Plastics:** It is mentioned as a potential monomer or component in the production of plastics and polymers, although specific examples are not detailed.[1]

Potential Applications in Organic Synthesis

While specific protocols are not readily available, the chemical nature of **3,4-diethylhexane** as a branched alkane suggests its potential utility in several areas of organic synthesis.

As a Non-Polar, Inert Solvent

Given its physical properties, **3,4-diethylhexane** can serve as a high-boiling, non-polar, aprotic solvent. Such solvents are crucial for reactions involving organometallic reagents or other moisture-sensitive and highly reactive species.[2][3][4][5][6] The general workflow for selecting a non-polar solvent is outlined in Figure 1.

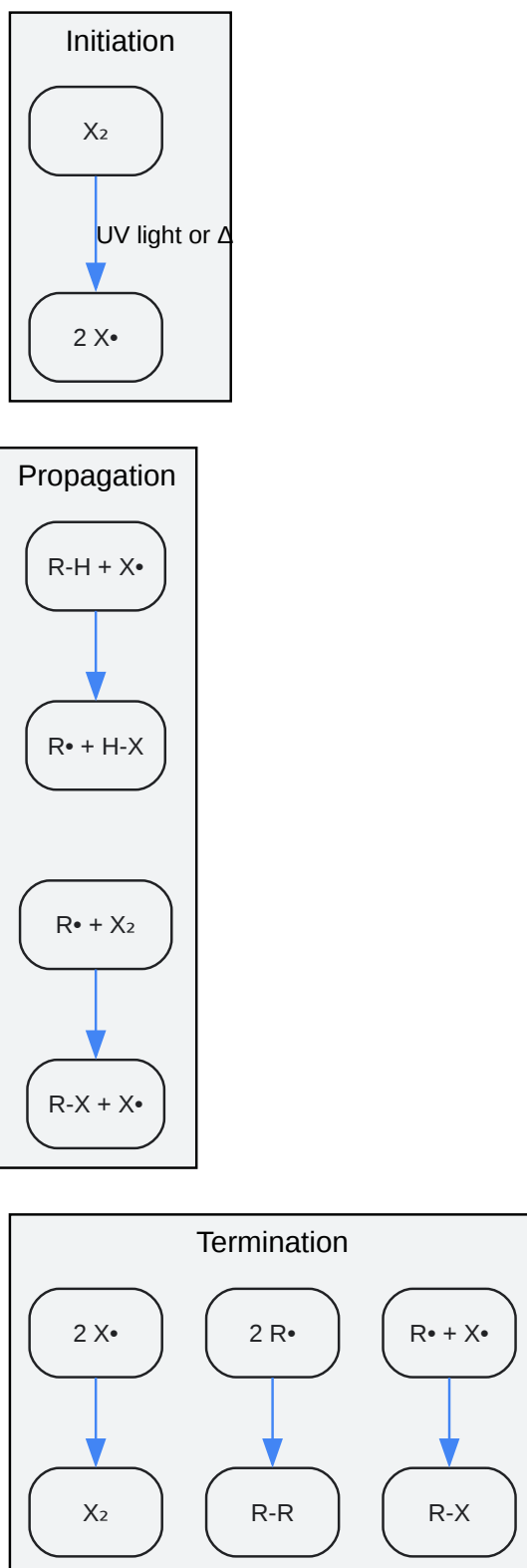


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Figure 1. Logical workflow for the selection of a non-polar solvent like **3,4-diethylhexane** in organic synthesis.

Substrate in Free-Radical Reactions

Alkanes are known to undergo free-radical halogenation.^{[7][8][9]} In the presence of UV light or a radical initiator, **3,4-diethylhexane** could be halogenated to produce a mixture of halogenated isomers. This reaction would open pathways to further functionalization. The general mechanism for free-radical halogenation is depicted in Figure 2.



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